

Technical Guide: Physicochemical Properties of 1-(4-Bromophenyl)-4-methylpiperazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Bromophenyl)-4-methylpiperazine

Cat. No.: B177953

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This technical guide provides a detailed overview of the available physicochemical data for **1-(4-Bromophenyl)-4-methylpiperazine**, with a focus on its melting and boiling points. Due to the limited availability of experimental data for this specific compound, information for the closely related analogue, 1-(4-Bromophenyl)piperazine, is provided as a reference. This document also outlines standardized experimental protocols for the determination of these properties and includes a schematic for a relevant synthetic pathway.

Data Presentation

While specific experimental melting and boiling points for **1-(4-Bromophenyl)-4-methylpiperazine** are not readily available in the cited literature, the data for the parent compound, 1-(4-Bromophenyl)piperazine, serves as a valuable proxy for estimation and comparison.

Compound	Melting Point (°C)	Boiling Point (°C)	Pressure (mmHg)
1-(4-Bromophenyl)piperazine	91 - 95[1][2]	353.3[1][3]	760[3]
1-(4-Bromophenyl)-4-methylpiperazine	Not available	Not available	Not available

Experimental Protocols

The following are detailed methodologies for the determination of melting and boiling points, adapted from standard laboratory procedures.

Determination of Melting Point (Capillary Method)

The melting point of a solid is the temperature at which it transitions to a liquid state. For pure crystalline substances, this occurs at a sharp, defined temperature. The presence of impurities typically results in a depressed and broader melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the sample of **1-(4-Bromophenyl)-4-methylpiperazine** is completely dry and in a fine powder form. If necessary, pulverize the crystals using a mortar and pestle.
- **Loading the Capillary Tube:** Invert a capillary tube and press the open end into the powdered sample. A small amount of the solid will be forced into the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to pack the solid into the bottom. The packed sample should be approximately 2-3 mm in height.
- **Measurement:**

- Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 15-20°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has completely melted. The range between these two temperatures is the melting point range.

Determination of Boiling Point (Micro-reflux Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Clamps and stand

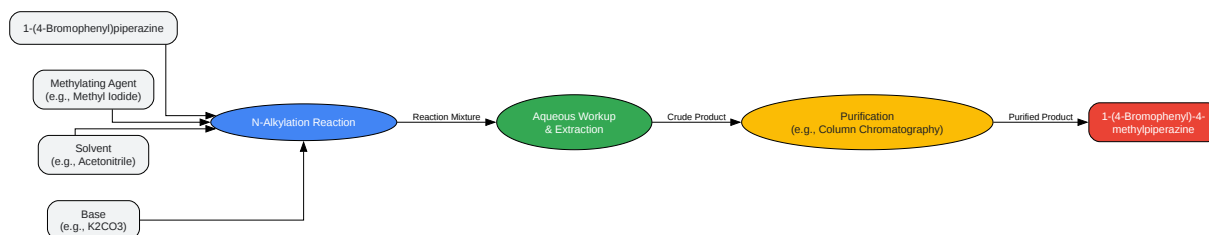
Procedure:

- Sample Preparation: Place a small amount (approximately 0.5 mL) of liquid **1-(4-Bromophenyl)-4-methylpiperazine** into a small test tube.
- Assembly:
 - Place a capillary tube, with its sealed end facing upwards, into the test tube containing the sample.

- Suspend a thermometer in the test tube, ensuring the thermometer bulb is positioned close to, but not touching, the bottom of the test tube. The bottom of the thermometer bulb should be aligned with the bottom of the test tube.
- Heating:
 - Immerse the test tube assembly into a heating bath.
 - Heat the bath gradually. As the liquid heats, air trapped in the capillary tube will expand and slowly bubble out.
 - Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.
- Measurement:
 - Once a steady stream of bubbles is observed, remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow down and eventually stop. The moment the liquid is drawn back into the capillary tube, record the temperature. This temperature is the boiling point of the liquid.

Mandatory Visualization

The following diagram illustrates a common synthetic pathway for N-alkylation of a piperazine derivative, a reaction type relevant to the synthesis of **1-(4-Bromophenyl)-4-methylpiperazine** and its analogues.



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Caption: Synthetic workflow for the N-alkylation of 1-(4-Bromophenyl)piperazine.

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References

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-(4-Bromophenyl)-4-methylpiperazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177953#1-4-bromophenyl-4-methylpiperazine-melting-point-and-boiling-point]

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